

Safeguarding Your Research: A Comprehensive Guide to Handling Texas Red-X

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Compound of Interest

Compound Name: *texas red-X*
CAS No.: *199745-67-0*
Cat. No.: *B8249836*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when working with fluorescent dyes like **Texas Red-X**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure and efficient research environment. By adhering to these procedural, step-by-step instructions, you can minimize risks and handle this valuable compound with confidence.

Personal Protective Equipment (PPE): Your First Line of Defense

When handling **Texas Red-X**, a comprehensive suite of personal protective equipment is mandatory to prevent exposure.^{[1][2]} The recommended PPE provides a barrier against potential skin and eye irritation, as well as respiratory and ingestion hazards.^[1]

Core PPE Requirements:

- **Eye and Face Protection:** At a minimum, wear chemical safety goggles with side shields.^[1] In situations where splashing is a risk, a full-face shield should be worn in addition to

[goggles](#).[\[2\]](#)

- Hand Protection: Impervious gloves, such as nitrile gloves, are essential to prevent skin contact.[\[1\]](#)[\[2\]](#) Always inspect gloves for any signs of damage before use and dispose of them properly after handling the compound.
- Body Protection: A lightweight protective lab coat must be worn at all times to protect your skin and clothing.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: If you are working with the powdered form of **Texas Red-X** or if there is a risk of generating aerosols, use a suitable respiratory equipment in an area with adequate ventilation.[\[1\]](#)

Quantitative Data Summary

For quick reference, the following table summarizes the key spectral properties of **Texas Red-X**.

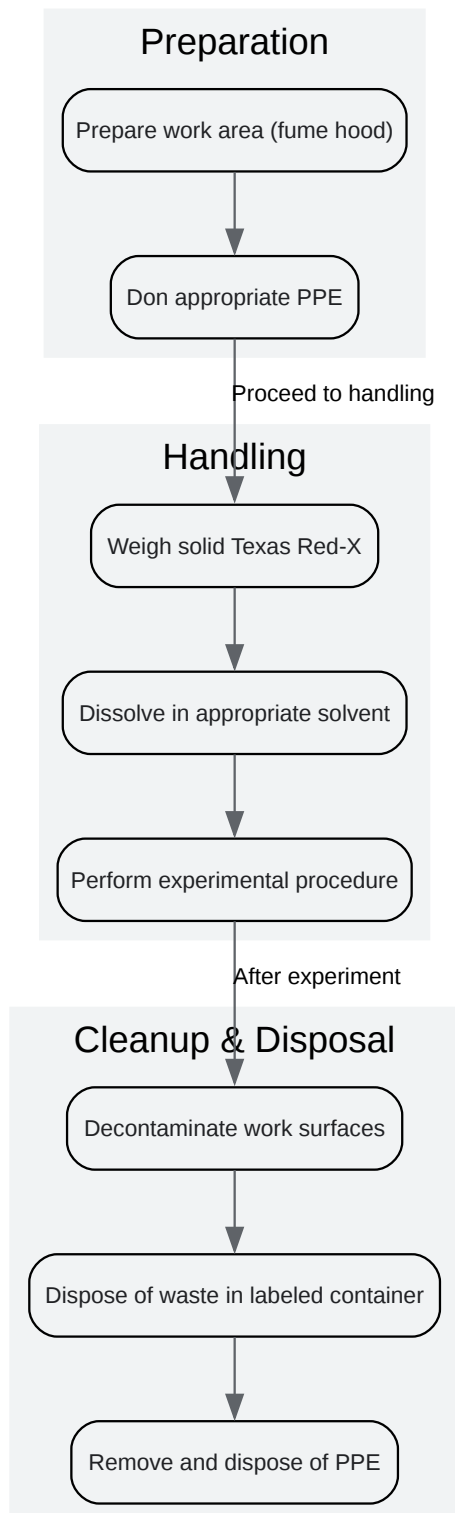
Property	Value
Excitation Wavelength (max)	~595 nm
Emission Wavelength (max)	~615 nm

Chemical Name	CAS Number	Molecular Weight	Solubility	Storage
Texas Red®-X, succinimidyl ester	216972-99-5	816.94 g/mol	DMSO	Freeze (<-15 °C), Protect from light

Experimental Workflow: Handling and Disposal of Texas Red-X

The following diagram outlines the standard procedure for safely handling and disposing of **Texas Red-X** in a laboratory setting.

Experimental Workflow: Texas Red-X Handling and Disposal



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Caption: A flowchart illustrating the key steps for safe handling and disposal of **Texas Red-X**.

Procedural Guidance: Step-by-Step Protocols

Handling Procedure:

- Preparation: Before handling **Texas Red-X**, ensure your designated workspace, preferably a chemical fume hood, is clean and uncluttered.
- Donning PPE: Put on all required personal protective equipment as detailed in the PPE section.
- Weighing: If using the solid form, carefully weigh the required amount inside the fume hood to prevent the generation of dust.
- Dissolving: When preparing a solution, slowly add the solvent to the solid to avoid splashing. **Texas Red-X** is soluble in DMSO.

Spill Cleanup Procedure:

In the event of a small spill, follow these steps:

- Alert Others: Immediately alert personnel in the vicinity.
- Containment: If it is safe to do so, prevent the spill from spreading.
- Cleanup: For solid spills, carefully take up the material mechanically, avoiding dust generation, and place it in a designated, labeled container for disposal.^[1] For liquid spills, absorb the material with an inert absorbent and place it in the same type of container.
- Decontamination: Clean the spill area thoroughly with an appropriate cleaning agent.
- Dispose of Materials: All materials used for cleanup, including contaminated PPE, should be disposed of as hazardous waste.

Disposal Plan:

All waste contaminated with **Texas Red-X**, including empty containers, used gloves, and other disposable materials, must be considered hazardous waste.

- **Waste Collection:** Collect all **Texas Red-X** waste in a clearly labeled, sealed, and appropriate hazardous waste container.
- **Disposal Compliance:** Dispose of the hazardous waste in accordance with your institution's environmental health and safety guidelines and local, state, and federal regulations.[3] Never dispose of **Texas Red-X** down the drain.[1]

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References

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